

An In-depth Technical Guide to Biotin-PEG7-Maleimide: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Biotin-PEG7-Maleimide*

Cat. No.: *B12369226*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Biotin-PEG7-Maleimide is a heterobifunctional crosslinker that plays a pivotal role in bioconjugation, a cornerstone of modern biotechnology and drug development. This reagent seamlessly integrates a biotin moiety for high-affinity binding to streptavidin and avidin, a maleimide group for specific covalent linkage to sulfhydryl groups, and a polyethylene glycol (PEG) spacer. The PEG linker, in this case with seven ethylene glycol units, enhances the solubility and biocompatibility of the resulting conjugate, making it an invaluable tool for applications ranging from protein labeling and purification to the development of sophisticated antibody-drug conjugates (ADCs).^{[1][2]} This guide provides a comprehensive overview of the structure, properties, and experimental protocols associated with **Biotin-PEG7-Maleimide**.

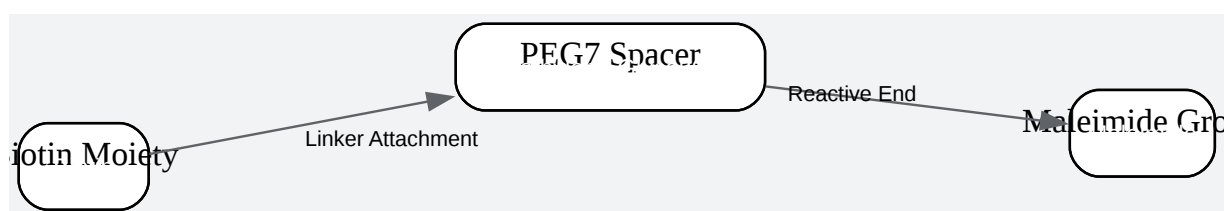
Core Structure and Properties

Biotin-PEG7-Maleimide is characterized by three key functional components: a biotin head group, a hydrophilic PEG7 spacer, and a thiol-reactive maleimide group. This unique

architecture allows for the specific and efficient labeling of proteins, peptides, and other molecules containing free sulfhydryl groups.

Chemical Structure

The fundamental structure of **Biotin-PEG7-Maleimide** facilitates its versatile functionality in bioconjugation reactions.



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Caption: Functional components of **Biotin-PEG7-Maleimide**.

Physicochemical Properties

The following table summarizes the key quantitative properties of **Biotin-PEG7-Maleimide**, providing essential information for experimental design and execution.

Property	Value	Reference(s)
Molecular Formula	C33H55N5O12S	[3]
CAS Number	1898221-65-2	[3][4]
Purity	≥95%	[1][2]
Appearance	White to off-white solid	[5]
Solubility	Soluble in DMSO, DMF, and water	[6]

Reactivity and Stability

The maleimide group of **Biotin-PEG7-Maleimide** exhibits high reactivity and selectivity towards sulfhydryl groups (thiols) present in cysteine residues of proteins and peptides.[7] This reaction,

a Michael addition, proceeds optimally at a neutral pH range of 6.5-7.5, forming a stable thioether bond.[8][9][10] It is important to note that at pH values above 7.5, the maleimide group may exhibit some reactivity towards primary amines, and hydrolysis of the maleimide ring can also occur.[8]

For optimal stability, **Biotin-PEG7-Maleimide** should be stored at -20°C in a desiccated environment.[1][11] Stock solutions, typically prepared in anhydrous DMSO or DMF, can be stored at -20°C for at least one month.[12]

Experimental Protocols

The following sections provide detailed methodologies for the use of **Biotin-PEG7-Maleimide** in common laboratory applications.

Protein Labeling with Biotin-PEG7-Maleimide

This protocol outlines the general steps for labeling a protein with **Biotin-PEG7-Maleimide**. The molar ratio of the labeling reagent to the protein may need to be optimized for specific applications.[13]

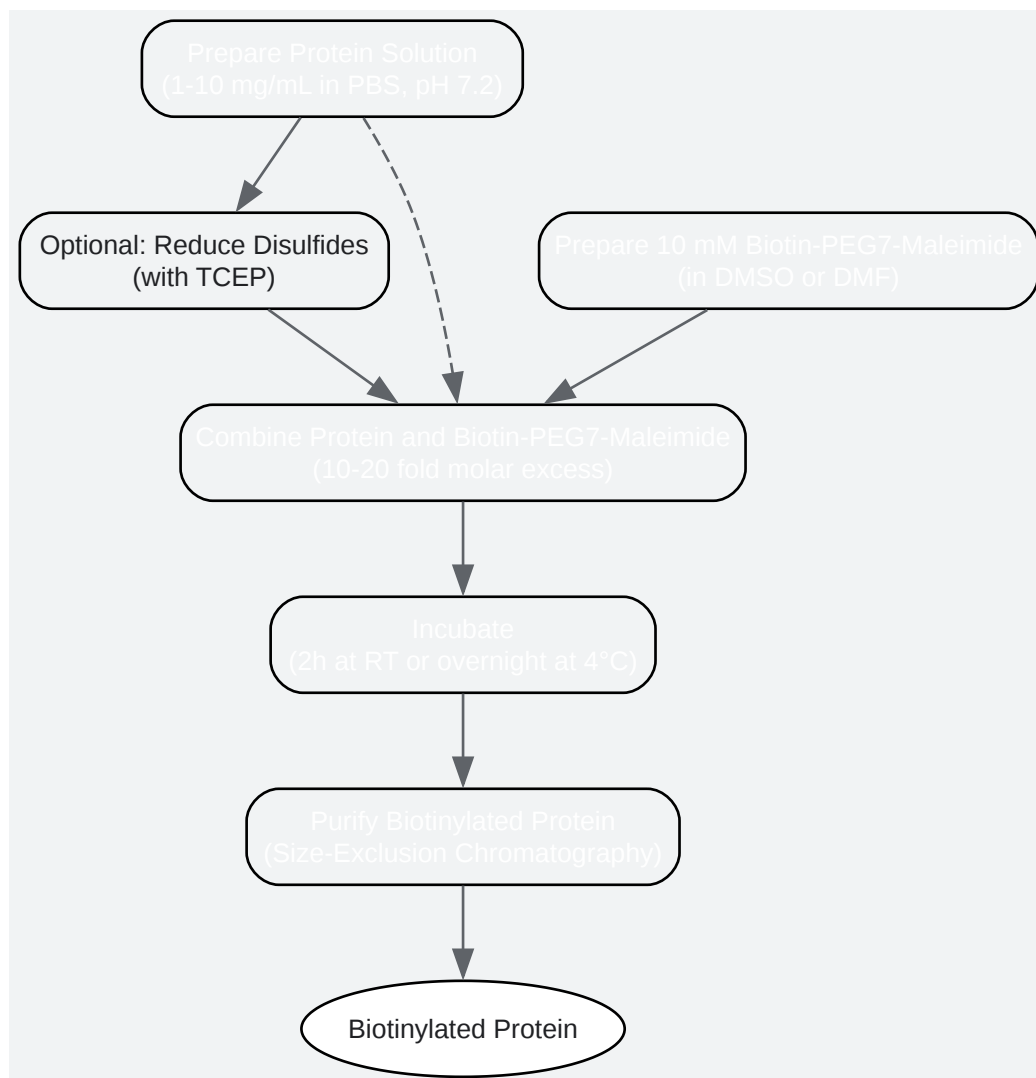
Materials:

- Protein to be labeled (containing free sulfhydryl groups)
- **Biotin-PEG7-Maleimide**
- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free and thiol-free buffer, pH 6.5-7.5[12]
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- (Optional) Reducing agent: Tris(2-carboxyethyl)phosphine (TCEP)[14]
- Purification column (e.g., size-exclusion chromatography)[12][15]

Procedure:

- Protein Preparation:

- Dissolve the protein in the reaction buffer to a concentration of 1-10 mg/mL.[16]
- If the protein's sulfhydryl groups are oxidized (forming disulfide bonds), they must first be reduced. Add a 10-fold molar excess of TCEP to the protein solution and incubate for 30 minutes at room temperature.[12][17] Remove the excess TCEP using a desalting column. [10]
- **Biotin-PEG7-Maleimide** Stock Solution Preparation:
 - Immediately before use, prepare a 10 mM stock solution of **Biotin-PEG7-Maleimide** in anhydrous DMSO or DMF.[12][13]
- Biotinylation Reaction:
 - Add a 10- to 20-fold molar excess of the **Biotin-PEG7-Maleimide** stock solution to the protein solution.[5][8]
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C with gentle stirring.[5][12]
- Purification of the Biotinylated Protein:
 - Remove excess, unreacted **Biotin-PEG7-Maleimide** using a size-exclusion chromatography column (e.g., Sephadex G-25) or dialysis.[12][15][18]

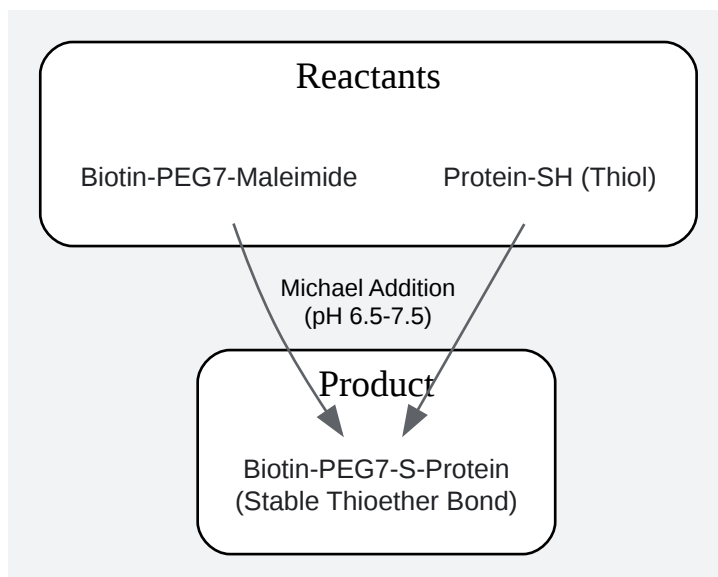


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Caption: Experimental workflow for protein biotinylation.

Reaction Mechanism: Thiol-Maleimide Ligation

The core of the labeling process is the highly specific reaction between the maleimide group and a free thiol.



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Caption: Thiol-maleimide conjugation reaction.

Applications in Research and Drug Development

The unique properties of **Biotin-PEG7-Maleimide** make it a versatile tool in various scientific disciplines.

- **Protein Labeling and Detection:** Biotinylated proteins can be easily detected and quantified using streptavidin- or avidin-conjugated enzymes (e.g., HRP, AP) or fluorophores in techniques such as ELISA, Western blotting, and flow cytometry.[\[10\]](#)[\[15\]](#)
- **Affinity Chromatography and Purification:** The strong interaction between biotin and streptavidin allows for the efficient purification of biotinylated molecules and their binding partners from complex mixtures.[\[7\]](#)[\[19\]](#)[\[20\]](#)
- **Drug Delivery and Antibody-Drug Conjugates (ADCs):** The PEG spacer enhances the pharmacokinetic properties of drug conjugates, while the specific reactivity of the maleimide group allows for site-specific attachment of drugs to antibodies or other targeting moieties.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[21\]](#)
- **Surface Immobilization:** **Biotin-PEG7-Maleimide** can be used to immobilize proteins or other molecules onto streptavidin-coated surfaces for applications in biosensors and microarrays.

[21]

Conclusion

Biotin-PEG7-Maleimide is a powerful and versatile reagent for the targeted biotinylation of thiol-containing molecules. Its well-defined structure, including a hydrophilic PEG7 spacer, provides researchers with a reliable tool for a wide range of applications, from fundamental research to the development of novel therapeutics. Understanding its properties and adhering to optimized experimental protocols are key to successfully leveraging this reagent in the laboratory.

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